

The Pharmacological Profile of Ergone: A Technical Guide

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Compound of Interest

Compound Name: *Ergone*

Cat. No.: *B1207531*

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Abstract

Ergone (ergosta-4,6,8(14),22-tetraen-3-one) is a naturally occurring steroid derivative found in various medicinal fungi and plants. Possessing a range of pharmacological activities, **ergone** has demonstrated significant potential in preclinical studies, particularly in the areas of oncology, nephrology, and fluid homeostasis. This technical guide provides an in-depth overview of the pharmacological profile of **ergone**, summarizing its cytotoxic, nephroprotective, and diuretic effects. Detailed experimental protocols for key assays, quantitative data from published studies, and visualizations of the implicated signaling pathways are presented to facilitate further research and drug development efforts.

Introduction

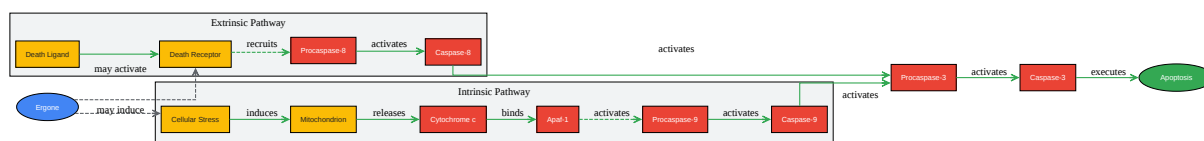
Ergone is a bioactive compound isolated from various natural sources, including the fungi *Polyporus umbellatus*, *Fulviformes fastuosus*, and plants like *Cordyceps sinensis*.^[1] Structurally a derivative of ergosterol, **ergone** has garnered scientific interest due to its diverse pharmacological properties. Preclinical evidence strongly suggests its potential as a therapeutic agent, exhibiting cytotoxic effects against cancer cell lines, protective effects in models of chronic kidney disease, and a notable diuretic action.^[1] This document aims to consolidate the current understanding of **ergone**'s pharmacology, providing a technical resource for researchers in drug discovery and development.

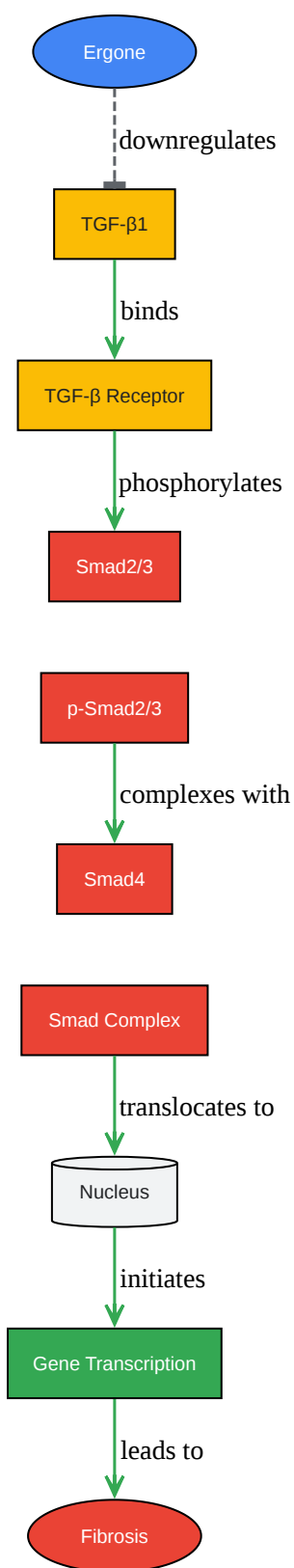
Pharmacodynamics: Mechanism of Action

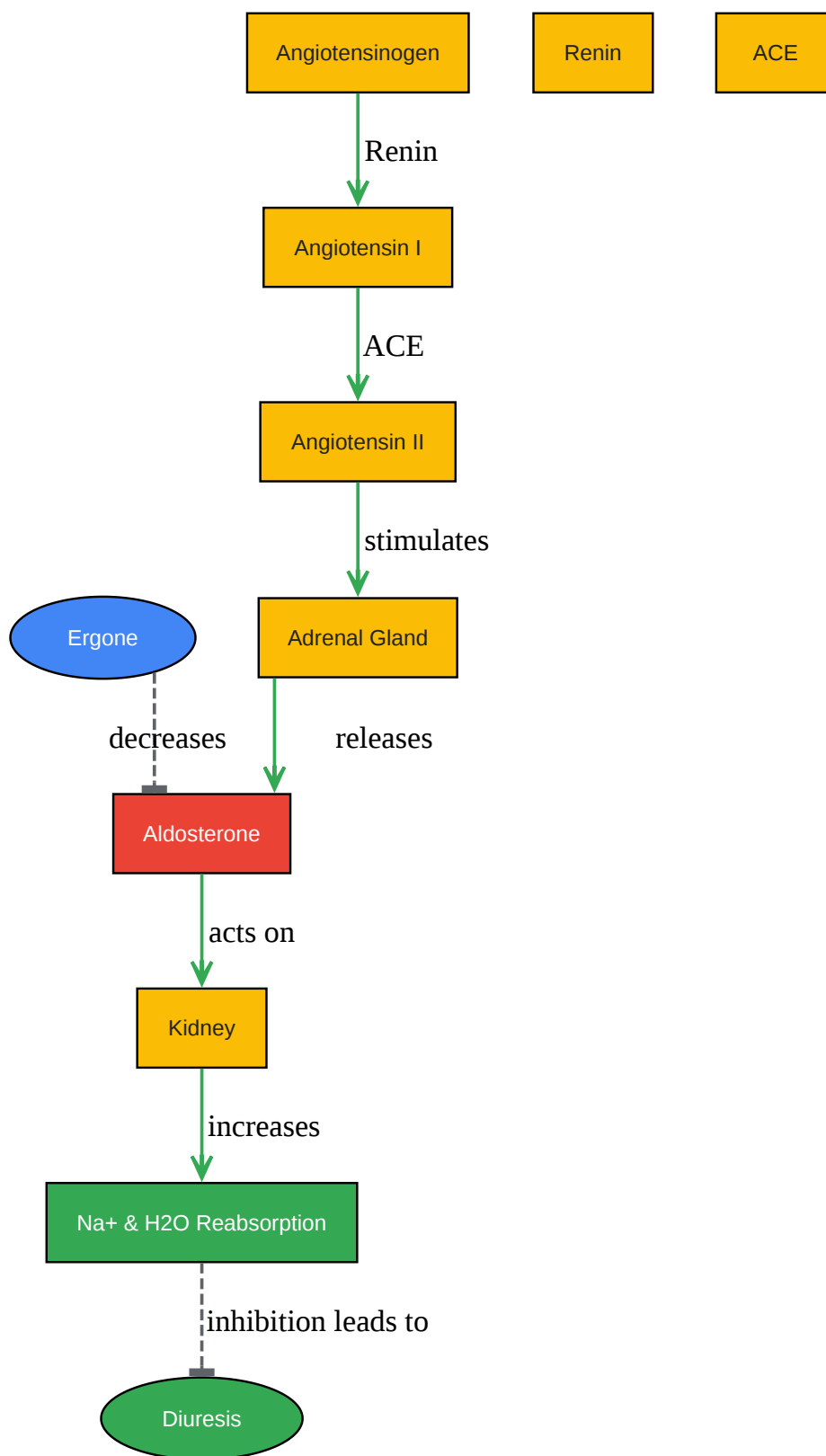
Ergone's therapeutic effects are attributed to its modulation of specific signaling pathways and physiological processes.

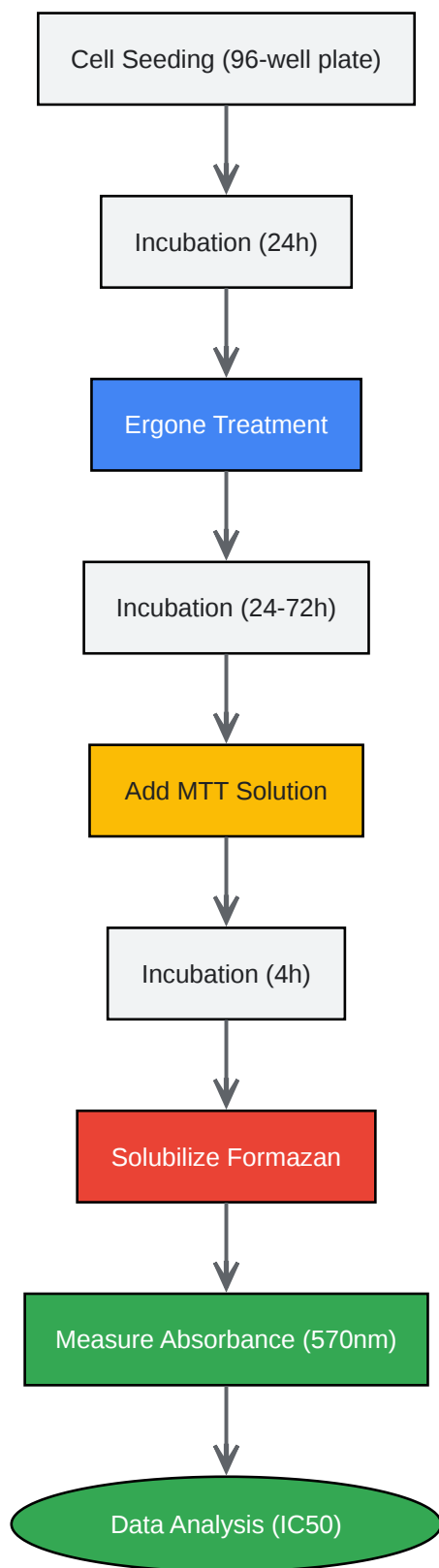
Cytotoxic Effects and Apoptosis Induction

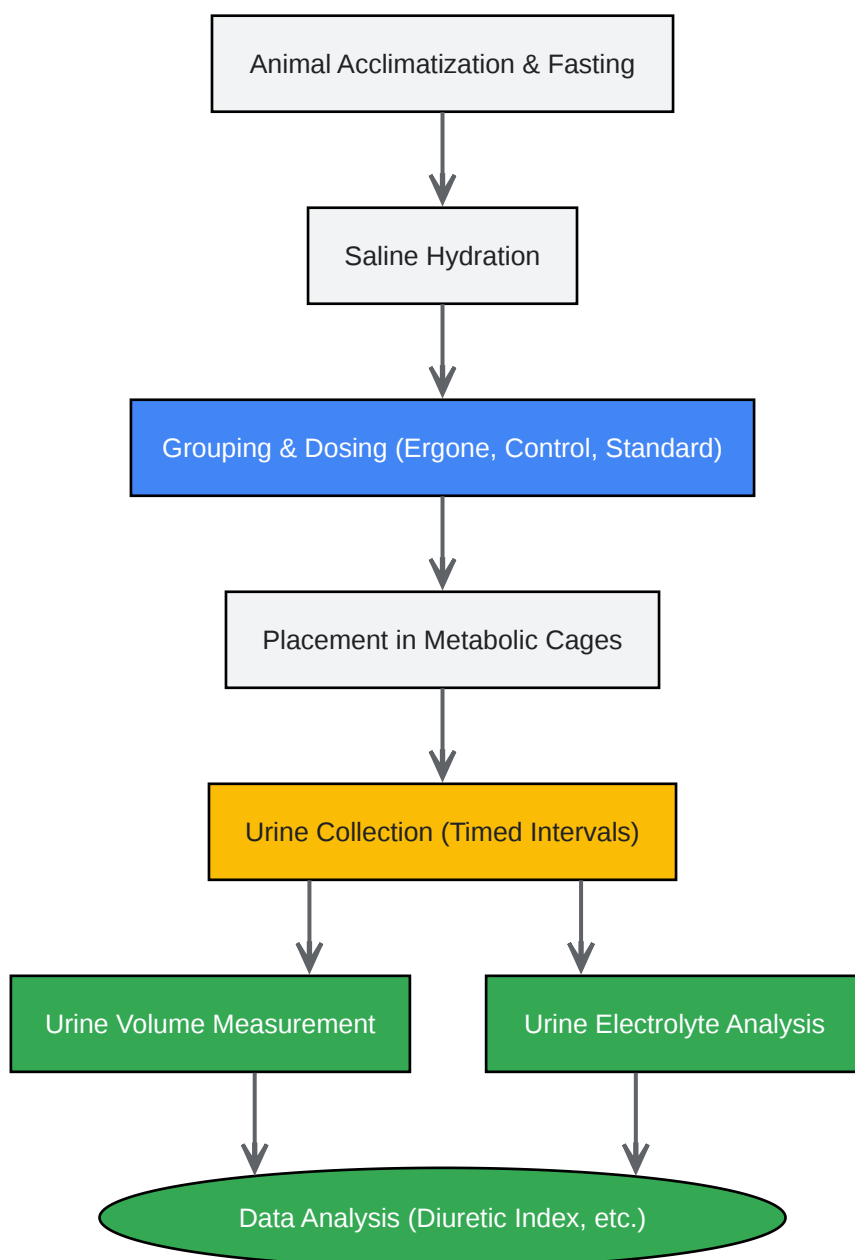
Ergone has demonstrated potent cytotoxic activity against rhabdomyosarcoma (RD) and hepatocellular carcinoma (HepG-2) cell lines.^[2] The primary mechanism underlying its cytotoxicity is the induction of apoptosis, or programmed cell death. Morphological studies of cancer cells treated with **ergone** reveal classic apoptotic features such as cell shrinkage, membrane blebbing, and chromatin condensation. While the precise upstream signaling cascade initiated by **ergone** is yet to be fully elucidated, the observed apoptotic phenotype suggests the involvement of either the intrinsic (mitochondrial) or extrinsic (death receptor) pathway, both of which converge on the activation of executioner caspases that dismantle the cell.











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References

- 1. [ijrr.com](https://www.ijrr.com) [[ijrr.com](https://www.ijrr.com)]
- 2. Cytotoxic effects of ergone, a compound isolated from *Fulviformes fastuosus* - PubMed [pubmed.ncbi.nlm.nih.gov]
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